

physical and chemical properties of 2,6-Dichloro-1,4-phenylenediamine

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Compound of Interest

Compound Name: 2,6-Dichloro-1,4-phenylenediamine

Cat. No.: B1196924

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An In-depth Technical Guide to 2,6-Dichloro-1,4-phenylenediamine

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Dichloro-1,4-phenylenediamine**, tailored for researchers, scientists, and professionals in drug development. This document outlines its key characteristics, experimental protocols, and relevant biological activities.

Core Properties

2,6-Dichloro-1,4-phenylenediamine, with the CAS number 609-20-1, is an aromatic amine that serves as an intermediate in the synthesis of various compounds, including dyes and resins.[1][2] Its chemical structure features a benzene ring substituted with two chlorine atoms and two amino groups.

Physical and Chemical Data

The fundamental physical and chemical properties of **2,6-Dichloro-1,4-phenylenediamine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂	[3][4]
Molecular Weight	177.03 g/mol	[3][4]
Appearance	Grey powder or pale brown to light brown solid	[5][6][7]
Melting Point	122-127 °C	[8]
Boiling Point	Data not available	[7][9]
Solubility	Insoluble in water.[5][10] Slightly soluble in chloroform and methanol.[7]	[5][7][10]
Stability	Stable, but may be unstable to prolonged exposure to air and light.[5]	[5]
InChI Key	HQCHAOKWWKLXQH- UHFFFAOYSA-N	
Canonical SMILES	C1=C(C=C(C(=C1Cl)N)Cl)N	[3][6]

Reactivity and Hazards

2,6-Dichloro-1,4-phenylenediamine is incompatible with strong oxidizing agents.[5] It can neutralize acids in exothermic reactions and may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[5] In combination with strong reducing agents, such as hydrides, it may generate flammable gaseous hydrogen.[5] When heated to decomposition, it emits very toxic fumes of chlorine and nitrogen oxides.[5]

Experimental Protocols

Proposed Synthesis of 2,6-Dichloro-1,4-phenylenediamine

A common method for the synthesis of phenylenediamines is the reduction of the corresponding nitroaniline. A plausible synthesis route for **2,6-Dichloro-1,4-phenylenediamine** is the reduction of 2,6-Dichloro-4-nitroaniline.[5]

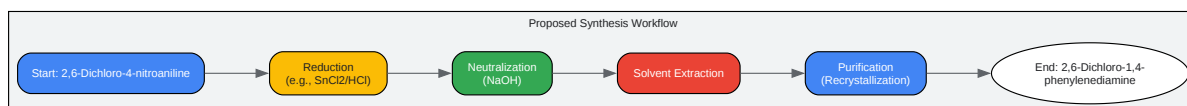
Materials:

- 2,6-Dichloro-4-nitroaniline
- Reducing agent (e.g., Tin(II) chloride, Iron powder, or catalytic hydrogenation with H₂/Pd-C)
- Hydrochloric acid (if using metal-based reducing agents)
- Sodium hydroxide solution
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Dissolve 2,6-Dichloro-4-nitroaniline in a suitable solvent (e.g., ethanol or acetic acid).
- Add the reducing agent to the solution. If using a metal like tin or iron, an acidic medium (e.g., concentrated HCl) is typically required.
- Heat the reaction mixture under reflux for a specified period until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and, if necessary, filter to remove any solids.
- Neutralize the mixture with a sodium hydroxide solution to precipitate the free amine.
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous drying agent, and remove the solvent under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent.

Below is a diagram illustrating the proposed synthesis workflow.



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Caption: Proposed synthesis workflow for **2,6-Dichloro-1,4-phenylenediamine**.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

An established method for the analysis of phenylenediamines involves HPLC. The following is a general protocol that can be adapted for **2,6-Dichloro-1,4-phenylenediamine**.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis detector.
- C18 analytical column.

Reagents:

- Acetonitrile (HPLC grade)
- Ammonium acetate buffer (e.g., 25 mM, pH 4.5)
- **2,6-Dichloro-1,4-phenylenediamine** standard
- Internal standard (e.g., Aniline)

Procedure:

- Sample Preparation: Dissolve a known amount of the sample in the mobile phase.

- Mobile Phase: A mixture of acetonitrile and ammonium acetate buffer (e.g., 10:90 v/v).
- Chromatographic Conditions:
 - Column: C18 silica gel column.
 - Flow Rate: 1 mL/min.
 - Detection: UV at 240 nm.
 - Injection Volume: 10 µL.
- Analysis: Inject the prepared sample and standard solutions into the HPLC system. Identify and quantify the **2,6-Dichloro-1,4-phenylenediamine** peak by comparing its retention time and peak area with that of the standard.

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